

Preparation of DADLE Stock Solution: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Dadle*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation, storage, and use of [D-Ala², D-Leu⁵]-enkephalin (**DADLE**) stock solutions. **DADLE** is a synthetic opioid peptide and a potent agonist for the delta-opioid receptor (δ -opioid receptor), with some affinity for the mu-opioid receptor (μ -opioid receptor)[1]. It is widely utilized in research to investigate pain modulation, neuroprotection, and other physiological processes mediated by the opioid system.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **DADLE** is essential for the accurate preparation of stock solutions.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₂₉ H ₃₉ N ₅ O ₇ |
| Molecular Weight | 569.66 g/mol |
| CAS Number | 63631-40-3 |
| Appearance | White to off-white lyophilized powder |
| Purity | >95% |

Solubility Data

DADLE exhibits solubility in a variety of solvents. The choice of solvent will depend on the specific experimental requirements, including the desired stock concentration and compatibility with the biological system under investigation.

| Solvent | Solubility |
|---|--------------------|
| Water | Soluble to 1 mg/mL |
| Dimethylformamide (DMF) | 25 mg/mL |
| Dimethyl sulfoxide (DMSO) | 25 mg/mL |
| Ethanol | 3 mg/mL |
| Phosphate-Buffered Saline (PBS, pH 7.2) | 10 mg/mL |

Experimental Protocols

Protocol 1: Preparation of a 10 mM DADLE Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution suitable for long-term storage and subsequent dilution for various in vitro assays.

Materials:

- **DADLE** (lyophilized powder)

- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Equilibration: Allow the vial of lyophilized **DADLE** and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh a precise amount of **DADLE** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.697 mg of **DADLE** (Molecular Weight = 569.66 g/mol).
- Dissolution:
 - Aseptically transfer the weighed **DADLE** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO to the tube. For a 10 mM solution with 5.697 mg of **DADLE**, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. Properly stored, the stock solution is stable for at least one year.

Protocol 2: Preparation of a 1 mg/mL DADLE Stock Solution in Sterile Water or PBS

This protocol is suitable for preparing a stock solution for in vivo studies or in vitro assays where DMSO may be undesirable.

Materials:

- **DADLE** (lyophilized powder)
- Sterile, deionized, and filtered water or sterile Phosphate-Buffered Saline (PBS, pH 7.2)
- Sterile, RNase/DNase-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Equilibration: Bring the vial of lyophilized **DADLE** to room temperature.
- Reconstitution:
 - Determine the mass of **DADLE** in the vial (often provided by the manufacturer).
 - Add the appropriate volume of sterile water or PBS to the vial to achieve a final concentration of 1 mg/mL. For example, if the vial contains 1 mg of **DADLE**, add 1 mL of solvent.
 - Recap the vial and gently swirl or vortex to dissolve the powder. Avoid vigorous shaking which can cause peptide degradation.
- Aliquoting and Storage:
 - For immediate use, the solution can be kept at 4°C for a short period.

- For longer-term storage, aliquot the solution into sterile tubes and store at -20°C. It is recommended to use the solution within one month when stored at -20°C and within six months when stored at -80°C.

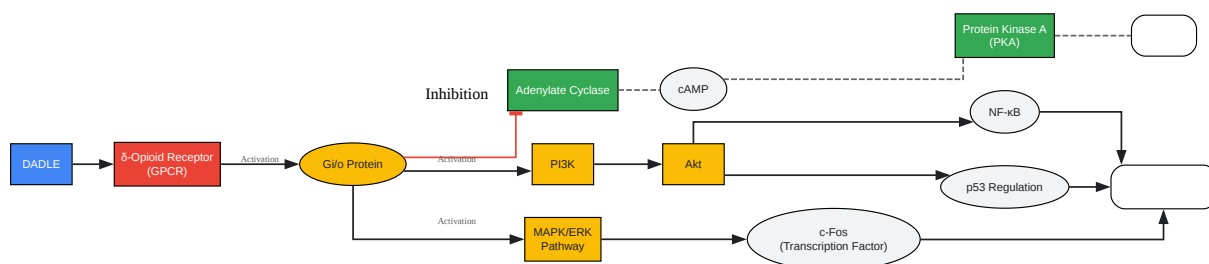
Application Data: Recommended Working Concentrations

The optimal working concentration of **DADLE** will vary depending on the specific application and experimental system. The following table provides a summary of reported concentrations for various assays.

| Application | Assay Type | Cell Line / Animal Model | Typical Working Concentration |
|---------------------------------|-------------------------------------|--------------------------------|-------------------------------|
| In Vitro | Receptor Binding Assay (Ki) | Human μ -opioid receptor | 13.8 nM[2] |
| Receptor Binding Assay (Ki) | δ -opioid receptor | 2.06 nM[2] | |
| Neuroprotection Assay | SH-SY5Y cells | 0.1 μ M | |
| Neuronal Cell Cycle Suppression | Primary Neurons | 32 μ g/mL | |
| In Vivo | Analgesia (Tail-flick test) | Mice (intracerebroventricular) | 0.03 nmol/animal |
| Analgesia (Hot plate test) | Mice (intracerebroventricular) | 0.027 nmol/animal | |
| Anti-inflammatory Effects | Aged Mice (systemic administration) | Not specified | |
| Pain Models | Mice (oral) | 5 mg/kg | |

DADLE Signaling Pathway

DADLE exerts its effects primarily through the activation of the G-protein coupled δ -opioid receptor. Upon binding, it initiates a cascade of intracellular signaling events that modulate neuronal activity and gene expression, leading to its characteristic analgesic and neuroprotective effects. One of the key pathways involves the modulation of the MAPK/ERK and PI3K/Akt signaling cascades, which can influence the expression of transcription factors such as c-fos and the activity of tumor suppressor proteins like p53.

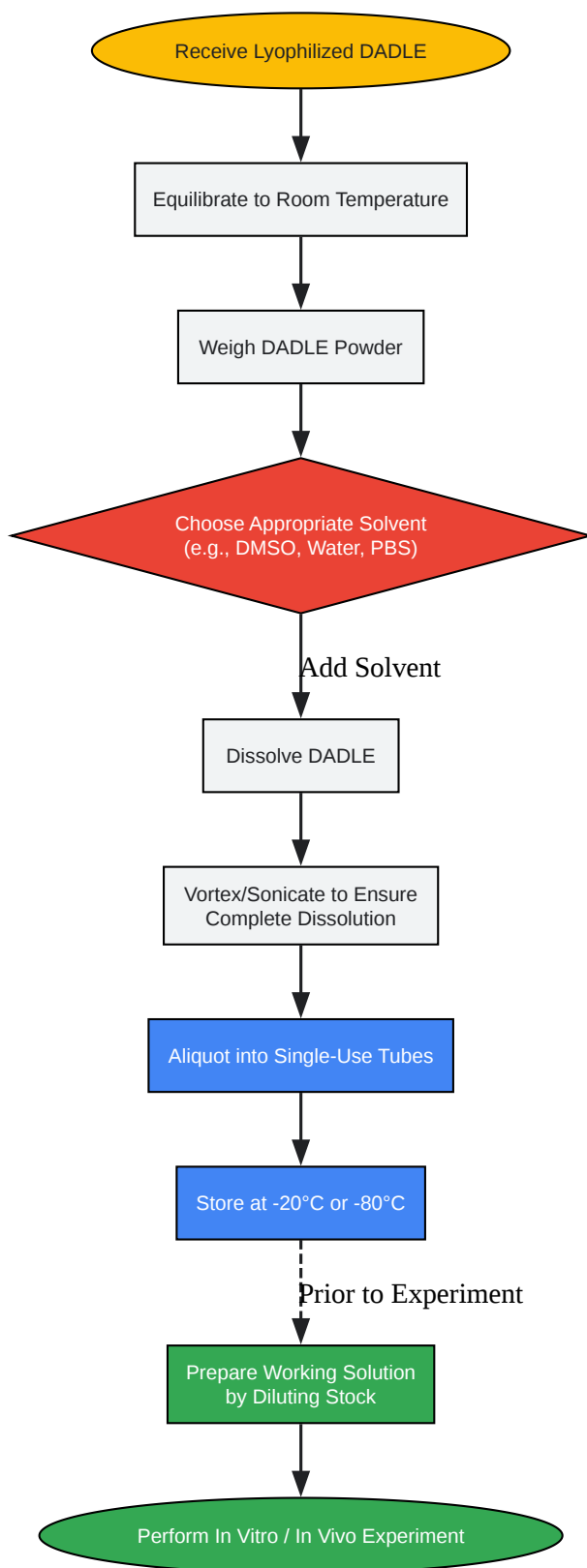


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Caption: **DADLE** signaling pathway via the δ -opioid receptor.

Experimental Workflow for Preparing and Using DADLE Stock Solutions

The following diagram illustrates a typical workflow from receiving lyophilized **DADLE** to its application in an experiment.



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Caption: Experimental workflow for **DADLE** stock solution preparation.

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